

Cobalt Phthalocyanine: A Technical Guide to Its CAS Registry and Safety Data

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Compound of Interest

Compound Name: Cobalt phthalocyanine

Cat. No.: B1214335

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Introduction

Cobalt Phthalocyanine (CoPc) is a coordination compound of cobalt with phthalocyanine, belonging to the family of metal phthalocyanines. It is a intensely colored, crystalline solid that finds applications as a pigment, a catalyst in various chemical reactions, and as a material in the development of sensors and organic electronics. This technical guide provides essential information on its Chemical Abstracts Service (CAS) number and a detailed overview of its safety profile for researchers, scientists, and professionals in drug development.

CAS Number

The unique CAS Registry Number for **Cobalt Phthalocyanine** is 3317-67-7.^[1] This identifier is crucial for the unambiguous identification of the substance in chemical inventories, regulatory databases, and scientific literature.

Safety Data Sheet Overview

The safety data for **Cobalt Phthalocyanine** is compiled from various Safety Data Sheets (SDS). While comprehensive toxicological data is limited, the available information provides a basis for safe handling and use in a laboratory or industrial setting.

Quantitative Data

The following table summarizes the key quantitative data available for **Cobalt Phthalocyanine**. It is important to note that specific toxicological values such as LD50 and LC50 are not well-

established in the available safety data sheets.

Property	Value	Source
Molecular Formula	C ₃₂ H ₁₆ CoN ₈	[2]
Molecular Weight	571.47 g/mol	
Melting Point	>200°C	[3]
Boiling Point	>300°C	[3]
Solubility in Water	2.4 g/liter	[3]
OSHA PEL (as Co)	0.1 mg/m ³	[3]
ACGIH TLV (as Co)	0.05 mg/m ³	[3]

GHS Hazard Classification

Cobalt Phthalocyanine is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazard associated with this compound is its suspected carcinogenicity.

- GHS Pictogram: GHS08 (Health Hazard)[1]
- Signal Word: Warning[1]
- Hazard Statement: H351: Suspected of causing cancer[1][2]
- Precautionary Statements: P201, P280, P308 + P313[1]

Experimental Protocols for Safe Handling

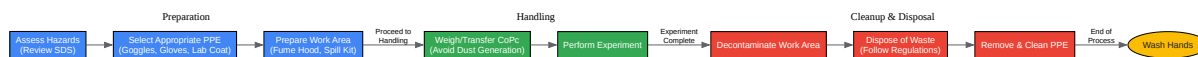
Detailed experimental protocols for the safety testing of **Cobalt Phthalocyanine** are not extensively available in standard safety data sheets. However, based on its known hazards, the following general protocol for safe handling in a research environment is recommended.

- Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[4]
- Ensure that an eyewash station and safety shower are readily accessible.[2]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[3]
 - Hand Protection: Use compatible chemical-resistant gloves.[4]
 - Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.
 - Respiratory Protection: If dust generation is unavoidable, use a NIOSH-approved respirator with an appropriate particulate filter.[3]
- Handling and Storage:
 - Avoid creating dust when handling the solid material.[4]
 - Keep the container tightly closed when not in use.
 - Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
 - Wash hands thoroughly after handling.[4]
- Spill and Waste Disposal:
 - In case of a spill, avoid breathing the dust.
 - Carefully sweep up the spilled material and place it in a sealed container for disposal.
 - Dispose of waste in accordance with local, state, and federal regulations.

Visualized Workflow for Safe Handling

The following diagram illustrates the recommended workflow for safely handling **Cobalt Phthalocyanine** in a laboratory setting.



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Caption: Safe handling workflow for **Cobalt Phthalocyanine**.

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References

- 1. downloads.ossila.com [downloads.ossila.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. gelest.com [gelest.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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